

Application Notes: Kinetic Assay for Elastase Activity using MeOSuc-AAPV-AMC

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Compound of Interest

Compound Name: MeOSuc-AAPV-AMC

Cat. No.: B15553072

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Introduction

MeOSuc-AAPV-AMC (N-Methoxysuccinyl-Ala-Ala-Pro-Val-7-amido-4-methylcoumarin) is a highly sensitive and specific fluorogenic substrate for measuring the activity of serine proteases, particularly human neutrophil elastase (HNE) and porcine pancreatic elastase (PPE).[1][2][3][4] The substrate consists of a specific tetrapeptide sequence (Ala-Ala-Pro-Val) that is preferentially recognized and cleaved by elastases.[5] This cleavage releases the fluorescent reporter group, 7-amino-4-methylcoumarin (AMC).[2][6] Due to its high sensitivity, this substrate is suitable for a variety of applications, including high-throughput screening (HTS) of potential inhibitors, characterization of enzyme kinetics, and detection of elastase activity in biological samples.[4][5][6]

Principle of the Assay

The kinetic assay is based on the enzymatic hydrolysis of the amide bond between the valine residue of the peptide and the AMC fluorophore. In its intact form, the **MeOSuc-AAPV-AMC** substrate exhibits low fluorescence.[2][4] Upon cleavage by an active elastase enzyme, the highly fluorescent AMC molecule is released.[6] The rate of this release can be monitored in real-time by measuring the increase in fluorescence intensity at an emission wavelength of

approximately 460 nm, with an excitation wavelength of around 380 nm.[7][8][9] The rate of the reaction (the increase in fluorescence over time) is directly proportional to the activity of the elastase in the sample.[5][6]

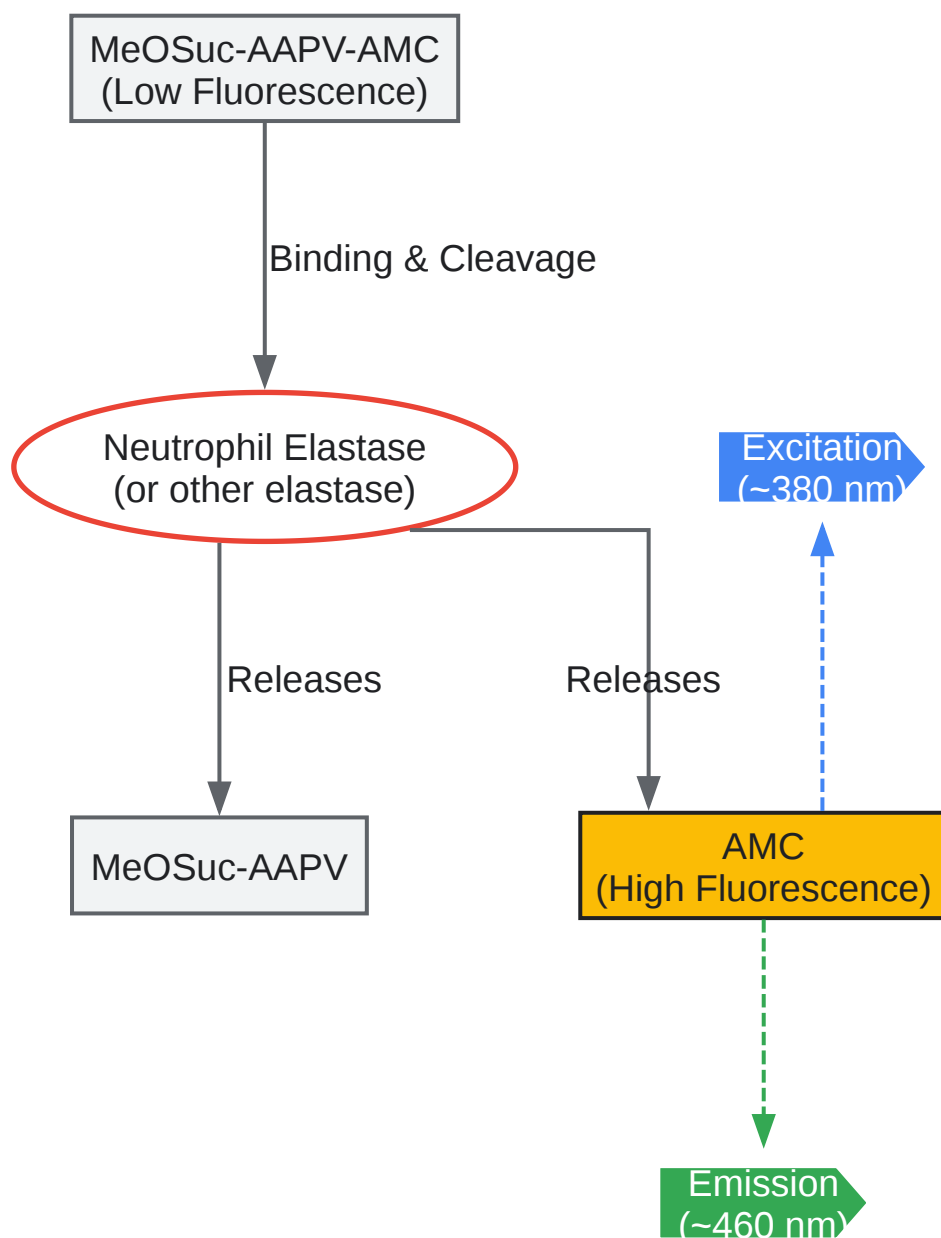
Quantitative Data Summary

The following table summarizes the key quantitative and physical properties of the **MeOSuc-AAPV-AMC** substrate. Note that reported kinetic parameters such as the Michaelis constant (K_m) can vary depending on the specific enzyme source and assay conditions.[10]

Parameter	Value	Source(s)
Molecular Formula	$C_{31}H_{41}N_5O_9$	[3][7]
Molecular Weight	627.69 g/mol	[3][7]
Excitation Wavelength (Ex)	355-380 nm	[2][7][8]
Emission Wavelength (Em)	440-460 nm	[2][7][8]
Purity	≥95%	[1][3]
K_m for Human Leukocyte Elastase	130 μ M	[1]
K_m for Human Leukocyte & Porcine Pancreatic Elastase	362 μ M	[7][8][10]

Visualizations

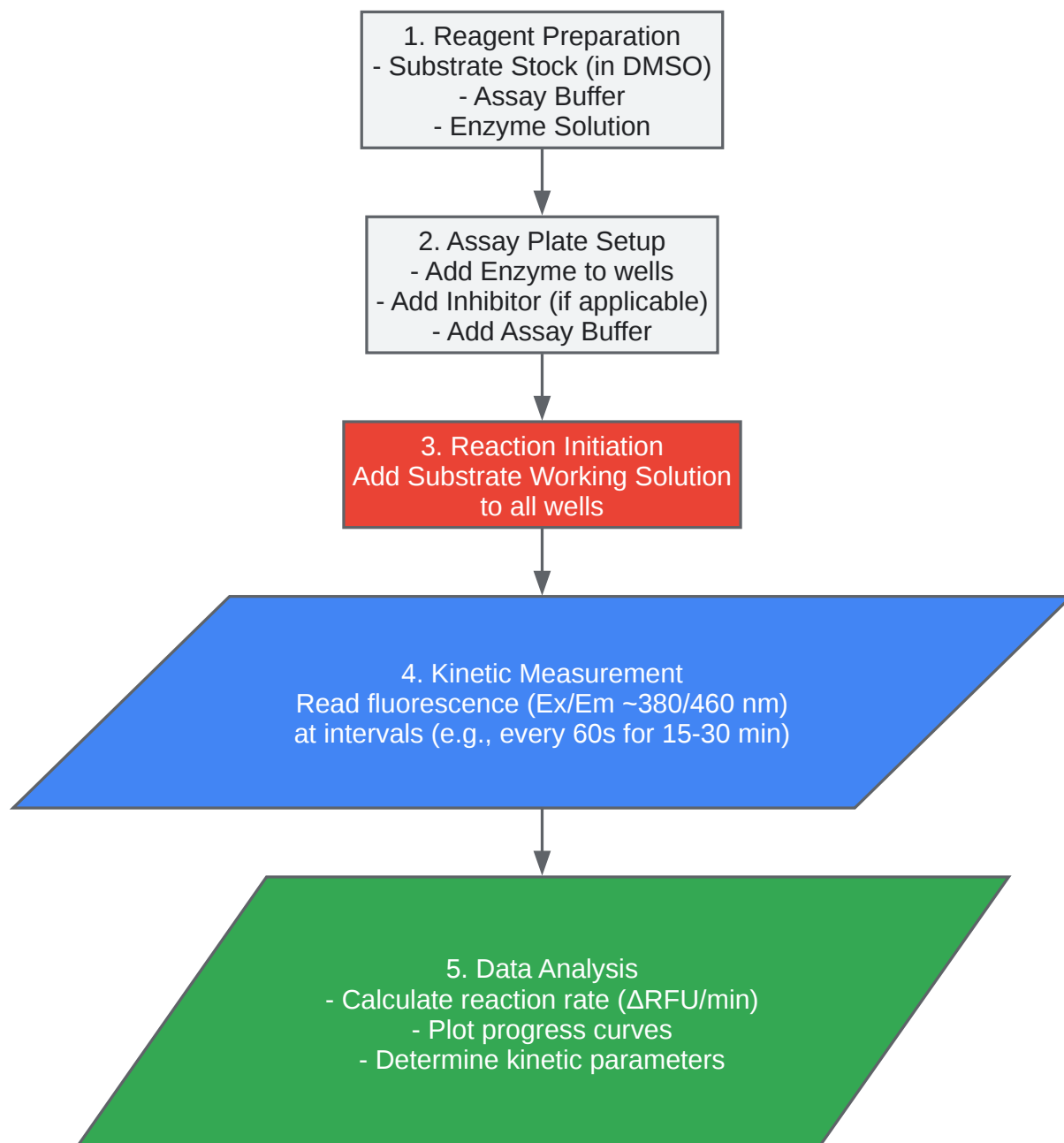
Enzymatic Reaction Pathway



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Caption: Enzymatic cleavage of **MeOSuc-AAPV-AMC** releases fluorescent AMC.

Experimental Workflow



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